

Physical properties of glycerol diacetate (boiling point, density).

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Compound of Interest

Compound Name: *Diacetin*

Cat. No.: *B166006*

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A Technical Guide to the Physical Properties of Glycerol Diacetate

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a focused overview of the core physical properties of glycerol diacetate, also known as **diacetin**. As a compound of interest in pharmaceutical formulations, food technology, and as a plasticizer, a thorough understanding of its physical characteristics is paramount for its application and process optimization. This document presents key data on its boiling point and density, outlines standardized experimental protocols for their determination, and illustrates the relationship between its physical state and molecular interactions.

Introduction to Glycerol Diacetate

Glycerol diacetate ($C_7H_{12}O_5$) is the diester of glycerol and acetic acid.^{[1][2][3]} It typically exists as a mixture of two isomers: 1,2-glycerol diacetate and 1,3-glycerol diacetate.^{[2][3]} It is a colorless, odorless, and viscous liquid with a high boiling point.^{[1][2][3]} Its hygroscopic nature and miscibility with water and alcohol make it a versatile solvent and humectant in various applications.^[4]

Core Physical Properties

The boiling point and density of glycerol diacetate are critical parameters for its handling, processing, and application in various fields. The following table summarizes the reported values for these properties from various sources.

Physical Property	Value	Conditions
Boiling Point	280 °C	@ 760 mmHg
245.00 to 280.00 °C	@ 760.00 mm Hg	
259 °C	Not specified	
259 - 261 °C	Not specified	
Density	1.17 g/mL	@ 25 °C
1.17000 to 1.12000 g/cm ³	@ 25.00 °C	
1.184 g/mL	Not specified	
1.1875 g/cm ³	Not specified	
1.175 - 1.195 g/cm ³	@ 20 °C	

Experimental Protocols

Accurate determination of boiling point and density is essential for quality control and research purposes. The following are detailed methodologies for these key experiments.

Determination of Boiling Point

The boiling point of a high-boiling liquid like glycerol diacetate can be determined using several established methods.

1. Thiele Tube Method

This micro-method is suitable for small sample volumes.

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), rubber band, heating oil, and a heat source.

- Procedure:
 - A small amount of the glycerol diacetate sample is placed in a small test tube.
 - A capillary tube, sealed at one end, is inverted and placed inside the test tube containing the sample.
 - The test tube is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
 - The assembly is placed in a Thiele tube filled with a suitable heating oil (e.g., mineral oil or silicone oil).
 - The side arm of the Thiele tube is gently heated, allowing for even heat distribution through convection currents in the oil.
 - As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
 - Heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube.
 - The heat source is then removed, and the apparatus is allowed to cool slowly.
 - The boiling point is the temperature at which the stream of bubbles ceases, and the liquid is drawn back into the capillary tube.^[5] This is the point where the vapor pressure of the sample equals the atmospheric pressure.^[6]

2. Distillation Method

For larger sample volumes, a simple distillation setup can be used to determine the boiling point.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.
- Procedure:

- A measured volume of glycerol diacetate (at least 5 mL) and a few boiling chips are placed in the distillation flask.^[5]
- The distillation apparatus is assembled, ensuring the thermometer bulb is positioned correctly, with the top of the bulb just below the side arm of the distillation flask leading to the condenser.
- The sample is heated to a gentle boil.
- The temperature is recorded when the vapor condensation ring is stable and the temperature on the thermometer remains constant during the distillation of the bulk of the liquid.^[5]
- The barometric pressure should be recorded and the boiling point corrected to standard pressure if necessary.^[5]

Determination of Density

The density of a viscous liquid like glycerol diacetate can be accurately measured using several standard methods.

1. Digital Density Meter (Oscillating U-Tube Method) - ASTM D4052 / ASTM D7777

This is a modern and precise method for determining density.^{[7][8]}

- Apparatus: Digital density meter with an oscillating U-tube and a temperature-controlled cell.^[8]
- Procedure:
 - The instrument is calibrated using two standards of known density, typically dry air and deionized water.
 - The temperature of the measuring cell is set to the desired temperature (e.g., 25 °C) and allowed to stabilize.
 - The glycerol diacetate sample is introduced into the U-tube, ensuring there are no air bubbles.^[8] For viscous samples, this may require a syringe or an automated injection

system.[8]

- The instrument measures the oscillation period of the U-tube filled with the sample. This period is directly related to the density of the sample.
- The density is automatically calculated by the instrument and displayed.

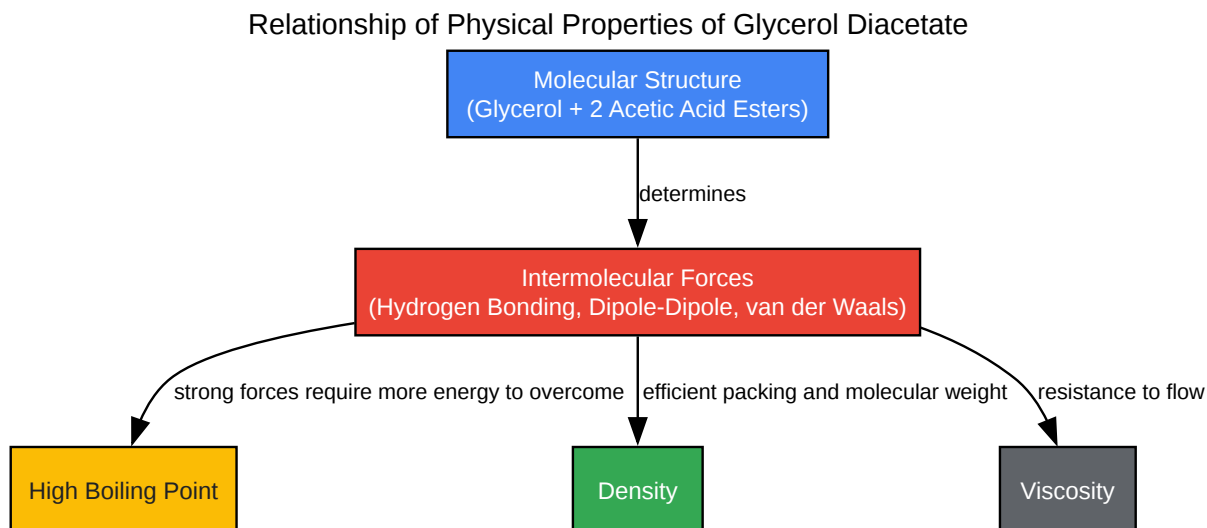
2. Pycnometer Method (Bingham Pycnometer) - ASTM D1480

This is a classic and highly accurate gravimetric method suitable for viscous materials.[9]

- Apparatus: A Bingham pycnometer (a glass flask with a precisely known volume), a constant-temperature bath, and an analytical balance.
- Procedure:
 - The pycnometer is thoroughly cleaned, dried, and its mass is accurately determined.
 - The pycnometer is filled with the glycerol diacetate sample, taking care to avoid air bubbles. For viscous liquids, this may be done at an elevated temperature.
 - The filled pycnometer is placed in a constant-temperature bath until it reaches thermal equilibrium at the desired temperature (e.g., 25 °C).
 - The volume is adjusted precisely to the calibration mark on the pycnometer.
 - The exterior of the pycnometer is cleaned and dried, and its mass is accurately determined.
 - The density is calculated by dividing the mass of the sample by the known volume of the pycnometer.

Interrelation of Physical Properties

The physical properties of glycerol diacetate are intrinsically linked to its molecular structure and the intermolecular forces at play. The following diagram illustrates this relationship.



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Caption: Logical flow from molecular structure to physical properties.

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